

Benalaxyl: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name:	Benalaxyl
CAS No.:	71626-11-4
Cat. No.:	B1667974

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An In-depth Exploration of the Phenylacetylamide Fungicide: From Chemical Structure to Environmental Impact

Introduction

Benalaxyl is a systemic fungicide belonging to the acylalanine class, widely utilized in agriculture to manage diseases caused by Oomycete fungi. Its efficacy against pathogens such as *Phytophthora* and *Plasmopara* species has made it a valuable tool in crop protection. This guide provides a detailed technical overview of **Benalaxyl**, encompassing its fundamental chemical properties, mechanism of action, synthesis, analytical methodologies, and ecotoxicological profile. The information presented herein is intended for researchers, scientists, and professionals in drug development and crop protection seeking a comprehensive understanding of this important agrochemical.

Chemical Identity and Properties

Benalaxyl, chemically known as methyl N-(2,6-dimethylphenyl)-N-(phenylacetyl)-DL-alaninate, is a racemic mixture of two enantiomers, (R)-**Benalaxyl** and (S)-**Benalaxyl**. The biologically

more active enantiomer is the R-isomer, which is also available as a separate product known as **Benalaxyl-M**.

CAS Number: 71626-11-4

Molecular Formula: C₂₀H₂₃NO₃

Molecular Weight: 325.40 g/mol

Physicochemical Properties

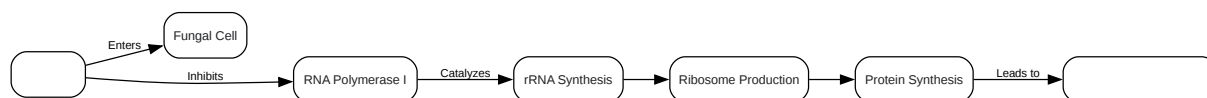
A summary of the key physicochemical properties of **Benalaxyl** is presented in the table below.

Property	Value	Reference(s)
Physical State	Colorless to white crystalline solid	
Melting Point	78-80 °C	
Boiling Point	Decomposes before boiling	
Vapor Pressure	0.67 x 10 ⁻³ Pa (at 25 °C)	
Water Solubility	28.6 mg/L (at 20 °C)	
Solubility in Organic Solvents	Soluble in acetone, dichloromethane, methanol; Slightly soluble in chloroform.	
Octanol-Water Partition Coefficient (log Kow)	3.68	

Mechanism of Action: A Targeted Disruption of Fungal Growth

Benalaxyl's fungicidal activity stems from its specific inhibition of ribosomal RNA (rRNA) synthesis in susceptible fungi. This targeted action disrupts protein synthesis, a fundamental process for fungal growth and development.

The primary molecular target of **Benalaxyl** is RNA polymerase I, a key enzyme responsible for the transcription of ribosomal RNA genes. By binding to and inhibiting this enzyme, **Benalaxyl** effectively halts the production of ribosomes, leading to a cessation of protein synthesis and ultimately, fungal cell death. This specific mode of action places **Benalaxyl** in the Fungicide Resistance Action Committee (FRAC) Group 4.



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Caption: Mechanism of action of **Benalaxyl**.

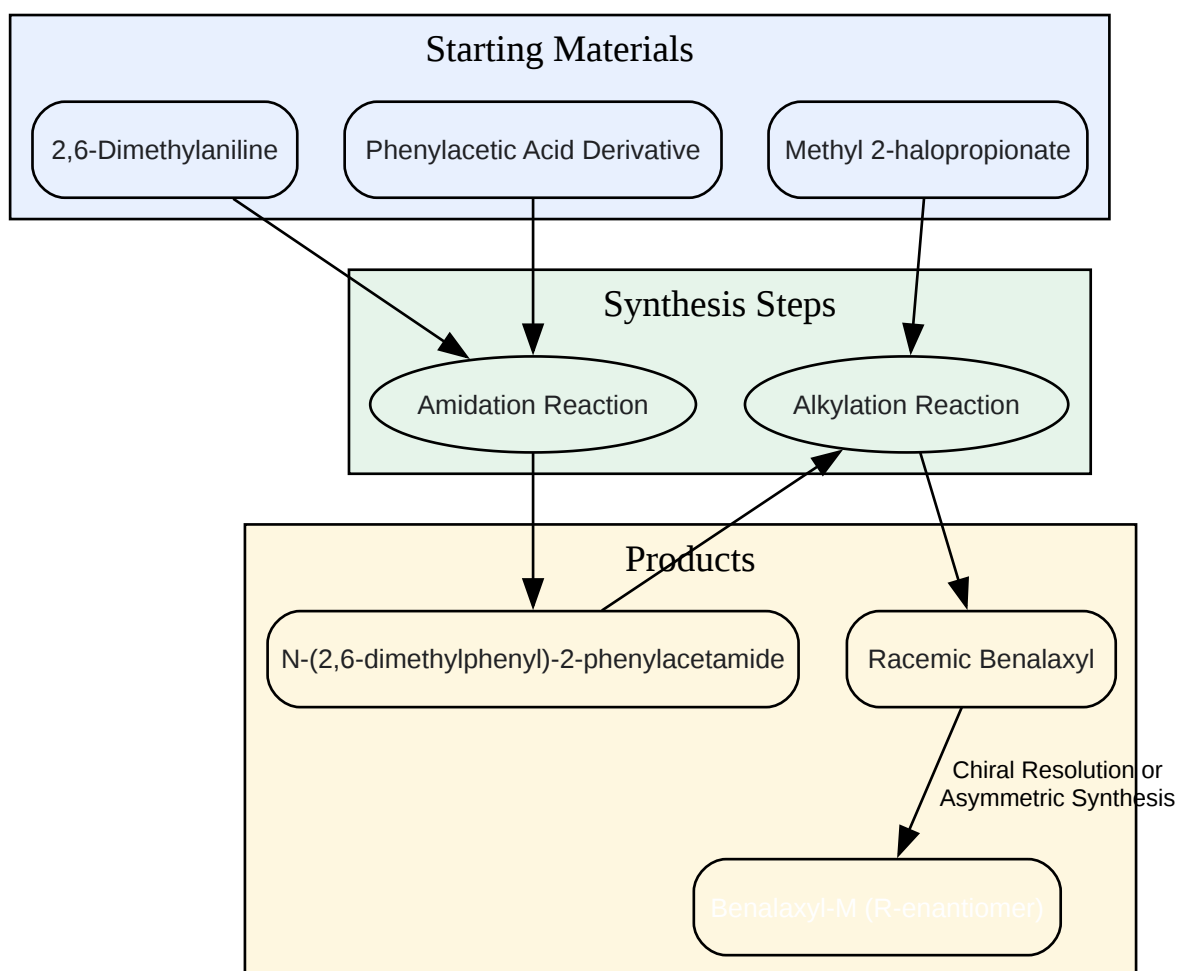
Synthesis and Commercial Production

The commercial synthesis of **Benalaxyl** is a multi-step process that involves the reaction of several key chemical intermediates. The core of the synthesis is the formation of the N-substituted alanine methyl ester.

A general outline of the synthesis is as follows:

- Formation of 2,6-dimethylaniline: This starting material is a common building block in agrochemical synthesis.
- Reaction with a phenylacetic acid derivative: The 2,6-dimethylaniline is reacted with a derivative of phenylacetic acid to form an amide linkage.
- Alkylation with a methyl 2-halopropionate: The resulting intermediate is then alkylated with a methyl 2-halopropionate (e.g., methyl 2-bromopropionate) to introduce the alanine methyl ester moiety.

This process yields a racemic mixture of (R)- and (S)-**Benalaxyl**. For the production of **Benalaxyl-M**, an additional step involving either asymmetric synthesis or chiral resolution is employed to isolate the more active (R)-enantiomer.



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